

Tert-butyl (piperidin-4-ylmethyl)carbamate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Tert-butyl (piperidin-4-ylmethyl)carbamate*

Cat. No.: *B139092*

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An Application and Safety Guide: **Tert-butyl (piperidin-4-ylmethyl)carbamate** for Advanced Synthesis

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling, storage, and application of **tert-butyl (piperidin-4-ylmethyl)carbamate**. As a bifunctional building block, this compound is of significant interest in medicinal chemistry and organic synthesis, primarily due to its piperidine core, a common scaffold in pharmacologically active molecules, and its strategically placed Boc-protected amine.^{[1][2]} This guide moves beyond a standard Material Safety Data Sheet (MSDS) to offer practical, field-tested protocols and explain the rationale behind key procedural steps.

Compound Identification and Physicochemical Properties

Tert-butyl (piperidin-4-ylmethyl)carbamate is a key intermediate where the primary exocyclic amine is protected by a tert-butyloxycarbonyl (Boc) group, leaving the secondary amine of the piperidine ring available for nucleophilic reactions. This structural feature is central to its utility in multi-step synthetic routes.

Property	Value	Source(s)
IUPAC Name	tert-butyl N-(piperidin-4-ylmethyl)carbamate	[3]
CAS Number	135632-53-0	[3][4]
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂	[3][5]
Molecular Weight	214.30 g/mol	[3]
SMILES	CC(C)(C)OC(=O)NCC1CCNCC1	[3][4]
Appearance	White to yellow solid or semi-solid	[6]
Boiling Point	306.014 °C at 760 mmHg (Predicted)	[7]
Density	0.978 g/cm ³ (Predicted)	[7]
Storage Temperature	Room temperature, under inert atmosphere	[6][7]

Material Safety and Hazard Synopsis

While not classified as acutely toxic, **tert-butyl (piperidin-4-ylmethyl)carbamate** requires careful handling due to its irritant properties. The information below is a synthesis of data from multiple safety data sheets.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram	Source(s)
Skin Irritation	2	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[3][8][9]
Eye Irritation	2A	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[3][8][9]
STOT - Single Exposure	3	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)	[6][8][9]

STOT = Specific Target Organ Toxicity

First Aid Measures

In case of exposure, follow these immediate procedures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[8][10] If you feel unwell, call a POISON CENTER or doctor.[10]
- Skin Contact: Take off immediately all contaminated clothing.[10] Wash the affected area with plenty of soap and water.[11] If skin irritation occurs, seek medical advice.[8][10]
- Eye Contact: Rinse cautiously with water for several minutes.[8][10] Remove contact lenses, if present and easy to do, and continue rinsing.[8][10] If eye irritation persists, get medical advice.[8][10]
- Ingestion: Rinse mouth with water.[11] Do NOT induce vomiting.[12] Call a POISON CENTER or doctor if you feel unwell.[10]

Fire-Fighting and Accidental Release Measures

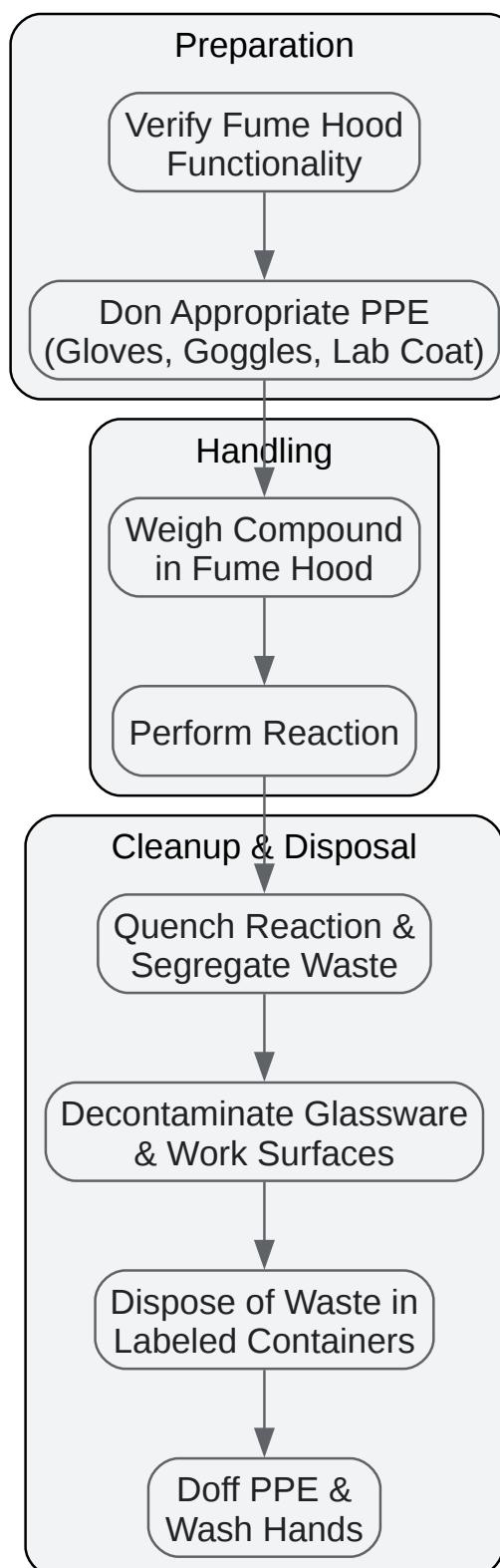
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide, as appropriate for the surrounding fire.[11]
- Hazards from Combustion: Thermal decomposition may produce irritating gases and toxic fumes, including carbon oxides and nitrogen oxides (NOx).[8]
- Accidental Release: Evacuate personnel from the area.[11] Wear appropriate personal protective equipment (PPE).[8] Absorb spills with an inert material (e.g., sand, earth) and place in a suitable container for chemical waste disposal.[10] Ensure adequate ventilation.[8]

Protocols for Safe Handling, Storage, and Disposal

Adherence to strict laboratory protocols is essential for user safety and maintaining the integrity of the compound.

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.[13] Eyewash stations and safety showers must be readily accessible.[10][13]
- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or OSHA 29 CFR 1910.133 standards.[14]
- Skin Protection: Wear nitrile rubber gloves and a lab coat or long-sleeved clothing to prevent skin contact.[14]
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[14]
- Hygiene: Wash hands thoroughly after handling.[13] Do not eat, drink, or smoke in the laboratory.[15]



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